

Technical Guide: Molecular Weight of Teoc-MeLeu-OH

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Compound of Interest

Compound Name: Teoc-MeLeu-OH

Cat. No.: B8090397

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This document provides a concise technical overview of the molecular properties of **Teoc-MeLeu-OH**, a leucine derivative. The primary focus is the determination and presentation of its molecular weight based on its chemical formula.

Molecular Weight and Chemical Formula

Teoc-MeLeu-OH is an amino acid derivative used in chemical synthesis. Its structure consists of an N-methyl-leucine (MeLeu) core, protected at the amine group by a 2-(Trimethylsilyl)ethoxycarbonyl (Teoc) group.

The molecular weight is derived from its chemical formula, $C_{13}H_{27}NO_4Si$.^{[1][2][3][4]} Based on the summation of the atomic weights of its constituent elements, the molecular weight of **Teoc-MeLeu-OH** is 289.44 g/mol.^[1]

Data Presentation: Elemental Composition

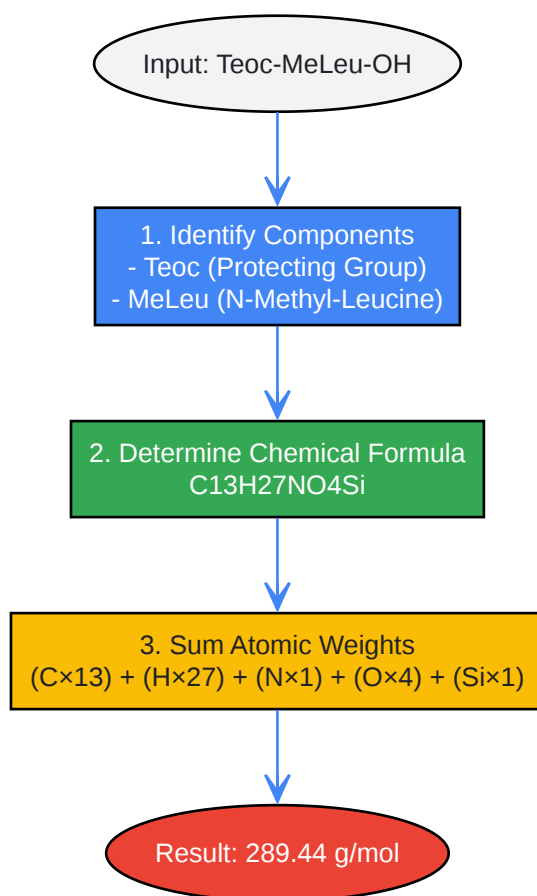
The following table summarizes the elemental composition of **Teoc-MeLeu-OH** and the calculation of its molecular weight. Standard atomic weights are used for this calculation.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	13	12.011	156.143
Hydrogen	H	27	1.008	27.216
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996
Silicon	Si	1	28.085	28.085
Total	Molecular Weight	289.447		

Note: The commonly cited molecular weight is 289.44 g/mol , representing a rounded value.

Visualization of Calculation Workflow

The logical process for determining the molecular weight from the chemical name is outlined in the diagram below.



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Caption: Workflow for Molecular Weight Calculation.

Experimental Protocols

This section is not applicable to the current topic. The molecular weight of a pure chemical compound like **Teoc-MeLeu-OH** is a fundamental, calculated property derived from its established chemical formula and the standard atomic weights of its elements as defined by IUPAC. It does not require an experimental protocol for its determination in this context.

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